

# Personal protective equipment for handling 5,7-Dibromo-2-tetralone

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## Compound of Interest

Compound Name: 5,7-Dibromo-2-tetralone

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## Essential Safety and Handling Guide for 5,7-Dibromo-2-tetralone

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **5,7-Dibromo-2-tetralone**, a compound used in chemical synthesis and pharmaceutical development. The following procedures are based on available data for structurally similar compounds and general laboratory safety protocols. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) if available.

## Hazard Identification and Summary

While a specific Safety Data Sheet (SDS) for **5,7-Dibromo-2-tetralone** is not readily available, data from analogous compounds like 7-Bromo-1-tetralone, 5-Bromo-2-tetralone, and other halogenated ketones suggest the following potential hazards:

- Acute Oral Toxicity: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

Signal Word: Warning[1][2]

## Quantitative Data Summary

The following table summarizes key physical and chemical properties of **5,7-Dibromo-2-tetralone** and a closely related compound, 7-Bromo-1-tetralone.

Property	5,7-Dibromo-2-tetralone	7-Bromo-1-tetralone
Molecular Formula	C <sub>10</sub> H <sub>8</sub> Br <sub>2</sub> O[5]	C <sub>10</sub> H <sub>9</sub> BrO[1]
Molecular Weight	303.98 g/mol [5]	225.08 g/mol [1]
Appearance	Not Specified	Beige Solid[1]
CAS Number	144066-44-4[5]	32281-97-3[1]

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific use of **5,7-Dibromo-2-tetralone** to determine the necessary PPE.[6] The following table outlines the recommended PPE for handling this compound.

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[6] Inspect gloves before use.[1]	To prevent skin contact and irritation.[1][2]
Eye and Face Protection	Chemical splash goggles. A face shield should be worn when there is a high potential for splash.[6]	To protect against serious eye irritation from splashes or dust. [1][2]
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary based on the scale of work.	To protect skin from irritation and contamination.[7]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations that generate dust or aerosols. [8]	To prevent respiratory tract irritation.[1][4]

## Handling and Storage

- Handling:
  - Use only in a well-ventilated area, preferably in a chemical fume hood.[1][9]
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][7]
  - Wash hands and any exposed skin thoroughly after handling.[1][7]
  - Do not eat, drink, or smoke when using this product.[1][7]
  - Avoid formation of dust.[1]
- Storage:
  - Keep container tightly closed in a dry, cool, and well-ventilated place.[1]

- Store away from incompatible materials such as strong oxidizing agents.[1]

## First-Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[1][3]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[1][7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]

## Spill Management Protocol

- Evacuate and Ventilate: Ensure adequate ventilation and restrict access to the spill area.
- Contain Spill: Use inert absorbent material (e.g., sand, vermiculite) to contain the spill.[9]
- Collect Waste: Carefully sweep or scoop the absorbed material into a labeled, sealable hazardous waste container.[9]
- Decontaminate Area: Clean the spill area with a suitable solvent or detergent and water.
- Dispose of Cleanup Materials: All contaminated materials, including PPE, must be disposed of as hazardous waste.[9]

## Disposal Plan

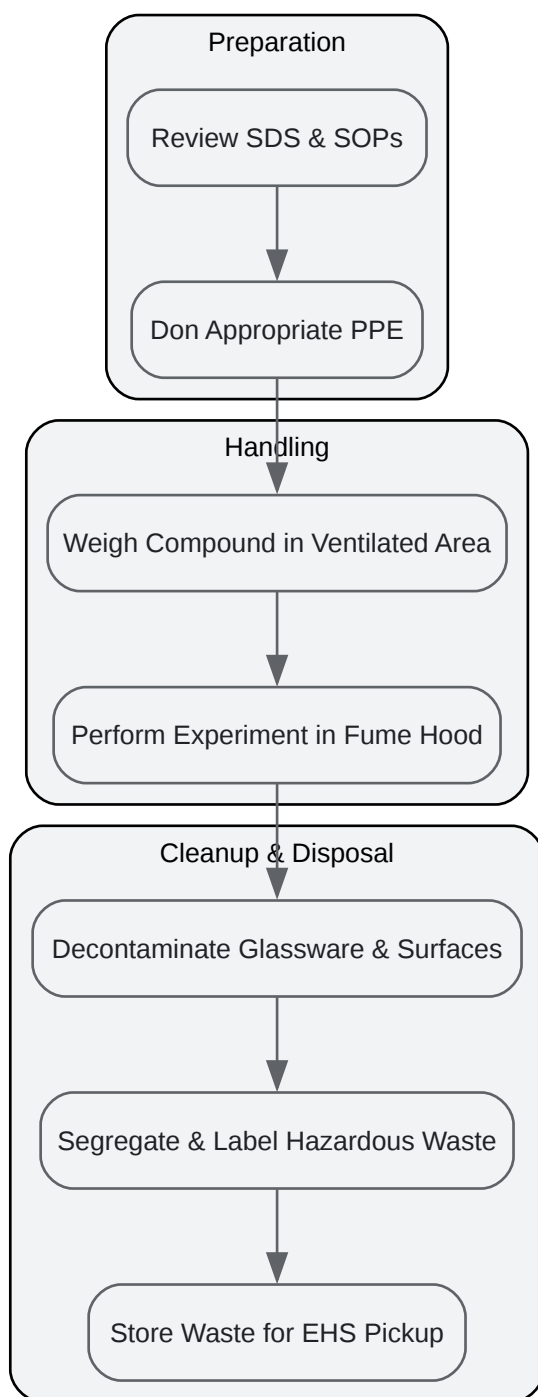
As a halogenated organic compound, **5,7-Dibromo-2-tetralone** must be disposed of as hazardous waste.

- Waste Segregation:
  - Solid Waste: Collect solid **5,7-Dibromo-2-tetralone** and contaminated lab supplies in a designated, labeled, and sealed container for halogenated organic solids.[9]

- Liquid Waste: If dissolved in a solvent, collect in a designated container for halogenated organic liquid waste.[\[9\]](#)
- Labeling and Storage:
  - Clearly label waste containers with "Hazardous Waste" and the chemical name.
  - Store waste containers in a designated, well-ventilated, and secure area. Keep containers tightly closed.[\[9\]](#)
- Disposal:
  - Arrange for disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[9\]](#)
  - Do not dispose of down the drain or in regular trash.[\[9\]](#) Waste is considered hazardous and must be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **5,7-Dibromo-2-tetralone** in a laboratory setting.



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Caption: Workflow for handling **5,7-Dibromo-2-tetralone**.

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